

Reproducibility of MRS4719 Effects Across Diverse Cell Lines: A Comparative Guide

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Compound of Interest

Compound Name: MRS4719

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the reported effects of **MRS4719**, a potent and selective P2X4 receptor antagonist, across various cell lines. The information presented herein is intended to facilitate the assessment of its reproducibility and potential therapeutic applications.

Summary of MRS4719 Effects

MRS4719 is a selective antagonist of the P2X4 receptor, an ATP-gated cation channel. Its primary mechanism of action involves the inhibition of ATP-induced intracellular calcium influx. [1] This activity has been demonstrated to have neuroprotective effects and potential applications in cancer therapy. While the effects of **MRS4719** have been consistently reported in cell lines endogenously expressing or overexpressing the P2X4 receptor, its efficacy across a broader range of cell types is an area of ongoing investigation.

Quantitative Data on MRS4719 Activity

The following table summarizes the available quantitative data on the inhibitory activity of **MRS4719** in different cell lines. It is important to note that direct comparative studies of

MRS4719 across a wide variety of cell lines are limited. Much of the available data on P2X4 antagonists in diverse cell types comes from studies using other compounds, such as 5-BDBD. Where data for **MRS4719** is not available, this is indicated.

Cell Line	Cell Type	Assay	Agonist	MRS4719 IC50	Other P2X4 Antagonist IC50	Reference(s)
HEK293	Human Embryonic Kidney (overexpressing human P2X4R)	Calcium Influx	ATP	0.503 μ M	5-BDBD: ~1 μ M	[1][2]
Human Monocyte-derived Macrophages	Primary Immune Cells	Calcium Influx	ATP	Inhibition observed at 0.1 - 3.0 μ M	Not specified	[1]
1321N1	Human Astrocytoma (overexpressing human P2X4R)	Calcium Influx	ATP	Not specified	5-BDBD: 1 $\pm$ 0.3 μ M	[2]
PC-3	Human Prostate Cancer	Gene Expression	-	Not specified	P2X4 is the most highly expressed P2X receptor.	[3]
A549	Human Lung Carcinoma	Gene Expression	-	Not specified	P2X4 is overexpressed compared to normal lung	[4]

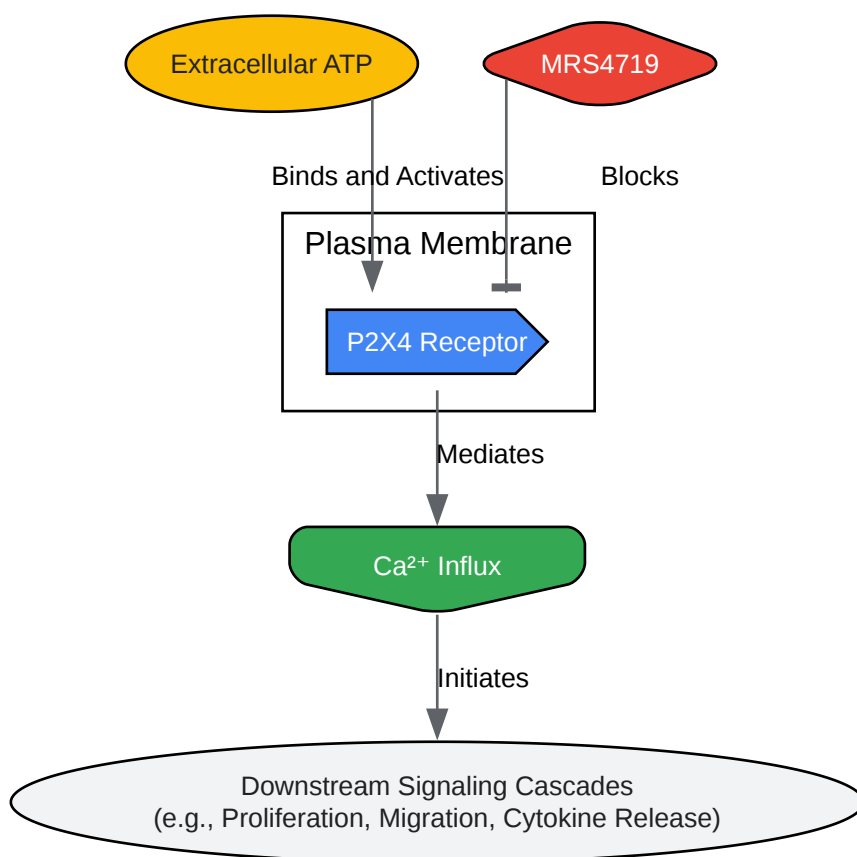
epithelial
cells.

MCF-7	Human Breast Cancer	Gene Expression	-	Not specified	P2X4 is upregulated in breast cancer. [5]
U-87 MG	Human Glioblastoma	Gene Expression	-	Not specified	P2X4 expression has been reported. [6][7]
BV-2	Murine Microglia	Not specified	-	Not specified	P2X4 is expressed and involved in inflammatory responses. [8][9][10]
HUVEC	Human Umbilical Vein Endothelial Cells	Not specified	-	Not specified	P2X4 is expressed and may be involved in migration. [11][12]

Signaling Pathways and Experimental Workflows

P2X4 Receptor Signaling Pathway

The binding of ATP to the P2X4 receptor triggers the opening of a non-selective cation channel, leading to an influx of calcium and sodium ions and an efflux of potassium ions. This depolarization and increase in intracellular calcium concentration initiate various downstream signaling cascades. **MRS4719** acts by blocking this initial channel opening.

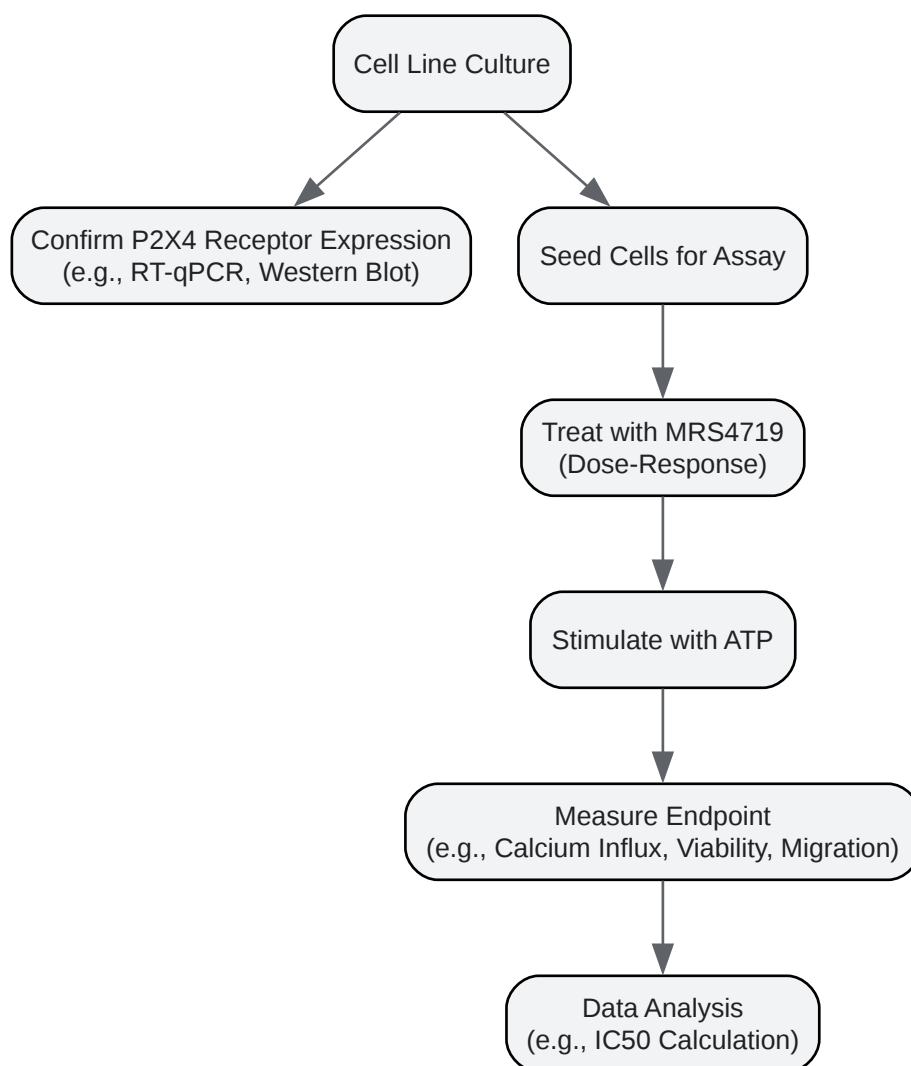


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Caption: P2X4 receptor signaling pathway and the inhibitory action of **MRS4719**.

General Experimental Workflow for Evaluating MRS4719

The following diagram illustrates a typical workflow for assessing the effects of **MRS4719** in a given cell line.



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Caption: A generalized workflow for testing the effects of **MRS4719** in vitro.

Detailed Experimental Protocols

Cell Culture

- HEK293 cells stably expressing human P2X4R:
 - Media: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.
 - Culture Conditions: 37°C in a humidified atmosphere with 5% CO₂.

- Passaging: Cells are passaged at 80-90% confluency using Trypsin-EDTA.
- Human Monocyte-derived Macrophages (MDMs):
 - Isolation: Peripheral blood mononuclear cells (PBMCs) are isolated from healthy donor blood by Ficoll-Paque density gradient centrifugation. Monocytes are then purified by adherence or using CD14 magnetic beads.
 - Differentiation: Monocytes are cultured in RPMI-1640 medium supplemented with 10% FBS, 100 U/mL penicillin, 100 µg/mL streptomycin, and 50 ng/mL Macrophage Colony-Stimulating Factor (M-CSF) for 5-7 days to differentiate into macrophages.
 - Culture Conditions: 37°C in a humidified atmosphere with 5% CO₂.
- Cancer Cell Lines (e.g., A549, MCF-7, U-87 MG):
 - Media: Recommended growth medium for the specific cell line (e.g., DMEM or RPMI-1640) supplemented with 10% FBS, 100 U/mL penicillin, and 100 µg/mL streptomycin.
 - Culture Conditions: 37°C in a humidified atmosphere with 5% CO₂.
 - Passaging: Subculture before reaching confluency according to the specific cell line's growth characteristics.

ATP-Induced Calcium Influx Assay

This assay is the primary method for quantifying the inhibitory effect of **MRS4719** on P2X₄ receptor function.

- Cell Preparation:
 - Seed cells (e.g., HEK293-P2X₄R or MDMs) into a 96-well black, clear-bottom plate at a density that will result in a confluent monolayer on the day of the assay.
 - Culture for 24-48 hours.
- Dye Loading:

- Prepare a loading buffer containing a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM or Fura-2 AM) in a physiological salt solution (e.g., Hanks' Balanced Salt Solution - HBSS) with 20 mM HEPES.
- Remove the culture medium and wash the cells once with HBSS.
- Add the dye-loading solution to each well and incubate at 37°C for 30-60 minutes in the dark.
- Wash the cells twice with HBSS to remove excess dye.
- Assay Procedure:
 - Add HBSS to each well.
 - Acquire a baseline fluorescence reading using a fluorescence plate reader or microscope.
 - Add varying concentrations of **MRS4719** to the wells and incubate for a predetermined time (e.g., 15-30 minutes).
 - Add a fixed concentration of ATP (typically in the low micromolar range, predetermined to elicit a submaximal response) to stimulate the P2X4 receptors.
 - Immediately begin recording the fluorescence intensity over time.
- Data Analysis:
 - The change in fluorescence intensity (ΔF) is calculated by subtracting the baseline fluorescence (F_0) from the peak fluorescence after ATP addition (F).
 - The percent inhibition by **MRS4719** is calculated for each concentration.
 - The IC50 value is determined by fitting the concentration-response data to a sigmoidal dose-response curve.

Cell Viability/Proliferation Assay (e.g., MTT Assay)

This assay can be used to assess the effect of **MRS4719** on the proliferation of cancer cell lines.

- **Cell Seeding:** Seed cancer cells into a 96-well plate at a low density (e.g., 2,000-5,000 cells/well) and allow them to adhere overnight.
- **Treatment:** Treat the cells with a range of concentrations of **MRS4719** for 24, 48, or 72 hours.
- **MTT Addition:** Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 2-4 hours at 37°C.
- **Formazan Solubilization:** Remove the MTT solution and add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to untreated control cells and determine the IC50 value.

Cell Migration Assay (e.g., Wound Healing/Scratch Assay)

This assay is used to evaluate the effect of **MRS4719** on the migration of cells, such as endothelial or cancer cells.

- **Monolayer Formation:** Grow cells to a confluent monolayer in a 6-well or 12-well plate.
- **Wound Creation:** Create a "scratch" or "wound" in the cell monolayer using a sterile pipette tip.
- **Treatment:** Wash the cells to remove debris and add fresh medium containing different concentrations of **MRS4719**.
- **Image Acquisition:** Capture images of the wound at time 0 and at various time points thereafter (e.g., 6, 12, 24 hours).

- **Data Analysis:** Measure the width of the wound at different points and calculate the rate of wound closure over time. Compare the migration rate in **MRS4719**-treated cells to that of untreated control cells.

Conclusion

The available data suggest that **MRS4719** is a potent and selective antagonist of the human P2X4 receptor. Its inhibitory effects on ATP-induced calcium influx are reproducible in cell lines expressing this receptor. The P2X4 receptor is expressed in various cancer cell lines, microglia, and endothelial cells, suggesting that **MRS4719** may have therapeutic potential in oncology and neuroinflammatory diseases. However, further studies are required to confirm the efficacy and reproducibility of **MRS4719**'s effects in a wider range of cell lines and to elucidate its precise mechanisms of action in different cellular contexts. The experimental protocols provided in this guide offer a framework for conducting such investigations.

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